

AC-55541 molecular weight and formula

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An In-Depth Technical Guide to AC-55541

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, biological activity, and experimental methodologies related to **AC-55541**, a potent and selective agonist of the Protease-Activated Receptor 2 (PAR2).

Core Properties of AC-55541

AC-55541 is a small molecule compound widely used in research to investigate the physiological and pathological roles of PAR2.[1][2][3] Its key properties are summarized in the table below.

| Property | Value |
|-------------------|-----------------------------------|
| Molecular Formula | C25H20BrN5O3[1][2][3][4] |
| Molecular Weight | 518.36 g/mol [2][3][4][5] |
| CAS Number | 916170-19-9[1][2][3] |
| Purity | ≥97%[2][3] |
| Form | Solid[1] |
| Solubility | Soluble in DMSO to 50 mM[1][2][3] |



Biological Activity and Potency

AC-55541 is a potent and selective agonist for PAR2, with no significant activity at other PAR subtypes or a panel of over 30 other receptors involved in inflammation and nociception.[1][2] [3] Its agonistic activity has been quantified in various in vitro functional assays.

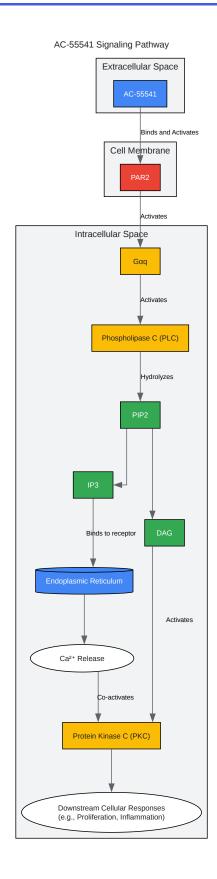
| Assay | pEC ₅₀ |
|--|-------------------|
| Cell Proliferation | 6.7[1][2][3] |
| Phosphatidylinositol (PI) Hydrolysis | 5.9[1][2][3][5] |
| Calcium (Ca ²⁺) Mobilization | 6.6[1][2][3][5] |

In vivo, AC-55541 has been shown to exhibit pronociceptive activity.[1][2][3]

Signaling Pathway of AC-55541

As a PAR2 agonist, **AC-55541** initiates a cascade of intracellular signaling events upon binding to the receptor. This pathway is characteristic of G-protein coupled receptor (GPCR) activation, primarily involving the $G\alpha q$ subunit, leading to the activation of Phospholipase C (PLC) and subsequent downstream signaling.





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AC-55541 mediated PAR2 signaling cascade.



Experimental Protocols

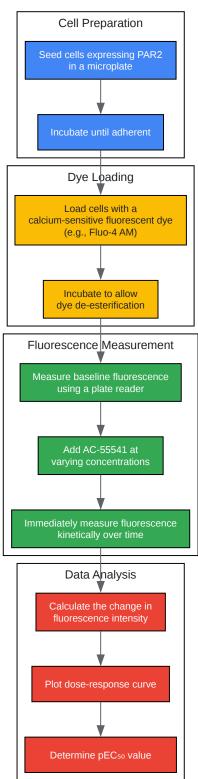
The following are generalized methodologies for key experiments used to characterize the activity of **AC-55541**. Specific cell types, reagent concentrations, and incubation times should be optimized for the experimental system being used.

Calcium (Ca²⁺) Mobilization Assay

This assay measures the increase in intracellular calcium concentration following receptor activation.



Calcium Mobilization Assay Workflow



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